

# An In-Depth Technical Guide to 5,5'-Dimethoxylariciresinol 4-O-glucoside

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## Compound of Interest

Compound Name: 5,5'-Dimethoxylariciresinol 4-O-glucoside

Cat. No.: B15590149

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## Abstract

**5,5'-Dimethoxylariciresinol 4-O-glucoside** is a naturally occurring lignan glycoside found in various plant species. Lignans, a class of polyphenolic compounds, are widely recognized for their diverse biological activities, including antioxidant, anti-inflammatory, and phytoestrogenic effects. This technical guide provides a comprehensive overview of **5,5'-**

**Dimethoxylariciresinol 4-O-glucoside**, including its synonyms, related names, physicochemical properties, and known biological activities. This document also collates available spectral data and outlines general experimental protocols relevant to its study, aiming to serve as a valuable resource for researchers in natural product chemistry, pharmacology, and drug discovery.

## Chemical Identity and Synonyms

**5,5'-Dimethoxylariciresinol 4-O-glucoside** is systematically named (2S,3R,4S,5S,6R)-2-[4-[(2S,3R,4R)-4-[(4-hydroxy-3,5-dimethoxyphenyl)methyl]-3-(hydroxymethyl)oxolan-2-yl]-2,6-dimethoxyphenoxy]-6-(hydroxymethyl)oxane-3,4,5-triol<sup>[1]</sup>. For clarity and ease of reference, its various synonyms and identifiers are provided below.

Table 1: Synonyms and Identifiers for **5,5'-Dimethoxylariciresinol 4-O-glucoside**

Identifier Type	Value
CAS Number	154418-16-3[1]
Molecular Formula	C28H38O13[1][2]
Molecular Weight	582.59 g/mol [2]
Synonyms	5,5'-Dimethoxylarchresinol 4-O-glucoside[3], 5,5'-Dimethoxylariciresil 4-O-glucoside[1], AKOS032961752[1], FS-10416[1]
Related Names	Manglieside E, 5,5'-Dimethoxy-lariciresinol-4-O- beta-D-glucopyranoside

## Physicochemical Properties

The physicochemical properties of **5,5'-Dimethoxylariciresinol 4-O-glucoside** are crucial for its handling, formulation, and interpretation of biological data. A summary of its key properties is presented in Table 2.

Table 2: Physicochemical Properties of **5,5'-Dimethoxylariciresinol 4-O-glucoside**

Property	Value	Reference
Appearance	Typically exists as a solid at room temperature	[3]
Boiling Point (Predicted)	790.7 ± 60.0 °C at 760 mmHg	[3]
Density (Predicted)	1.4 ± 0.1 g/cm <sup>3</sup>	[3]
Flash Point (Predicted)	432.0 ± 32.9 °C	[3]
Vapor Pressure (Predicted)	0.0 ± 2.9 mmHg at 25°C	[3]
Index of Refraction (Predicted)	1.599	[3]
LogP	-1.5	[3]
Hydrogen Bond Donor Count	6	[3]
Hydrogen Bond Acceptor Count	13	[3]
Rotatable Bond Count	11	[3]

## Natural Occurrence

**5,5'-Dimethoxylariciresinol 4-O-glucoside** is a lignan that has been isolated from several plant species, most notably from the Caprifoliaceae family. Known natural sources include:

- Honeysuckle (*Lonicera japonica*): This is a frequently cited source for the isolation of this compound[3].
- *Lonicera maackii*[2]
- *Phellodendron amurense*[1]

## Biological Activity and Potential Therapeutic Applications

While specific biological activity data for **5,5'-Dimethoxylariciresinol 4-O-glucoside** is limited in publicly available literature, the broader class of lignans, and structurally similar compounds,

have been extensively studied, suggesting several potential areas of therapeutic interest.

Lignans as a group are known for their antioxidant, anti-inflammatory, and phytoestrogenic properties[4][5][6]. These activities are often attributed to their ability to scavenge free radicals and modulate key signaling pathways involved in inflammation and cell proliferation[4][5].

One study suggests that 5,5'-Dimethoxylariciresinol-4'-O-beta-D-glucoside may enhance the chemosensitivity of resistant cells, indicating its potential as a multidrug resistance (MDR)-reversing agent[7].

Research on related lignans provides further insight into potential mechanisms of action. For instance, other lignans have been shown to inhibit the NF-κB signaling pathway, a key regulator of inflammatory responses[8][9][10]. The inhibition of NF-κB can suppress the expression of pro-inflammatory cytokines and enzymes like COX-2 and iNOS[10][11].

Given the structural similarities, it is plausible that **5,5'-Dimethoxylariciresinol 4-O-glucoside** may also exhibit anti-inflammatory and antioxidant activities through the modulation of the NF-κB pathway.

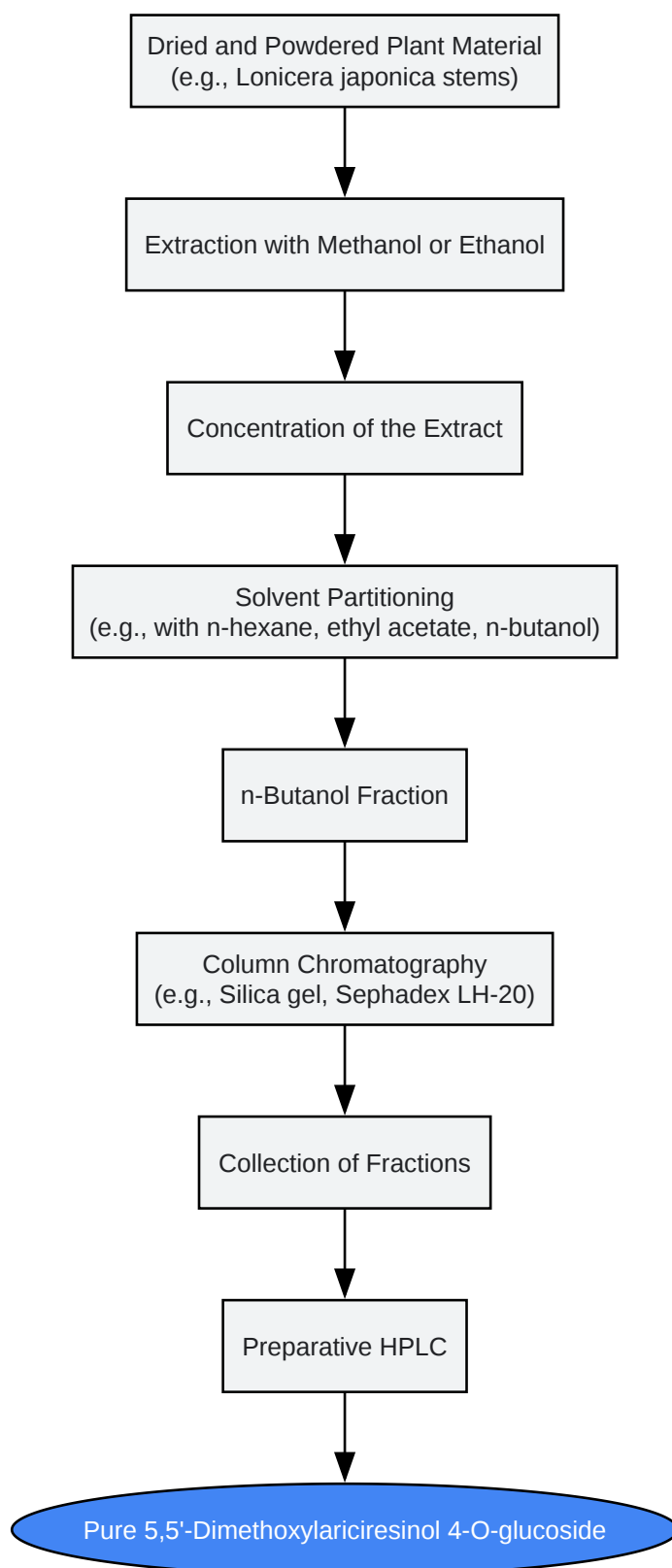
## Experimental Protocols

Detailed experimental protocols for the specific isolation, synthesis, and biological evaluation of **5,5'-Dimethoxylariciresinol 4-O-glucoside** are not readily available in a consolidated format. However, this section provides generalized protocols based on common methodologies for the study of lignan glycosides.

### General Isolation Protocol from Plant Material

The isolation of lignan glycosides from plant sources like *Lonicera* species typically involves solvent extraction followed by chromatographic separation.

Workflow for Isolation



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A generalized workflow for the isolation of lignan glycosides.

## Structural Elucidation

The structure of the isolated compound is typically determined using a combination of spectroscopic techniques:

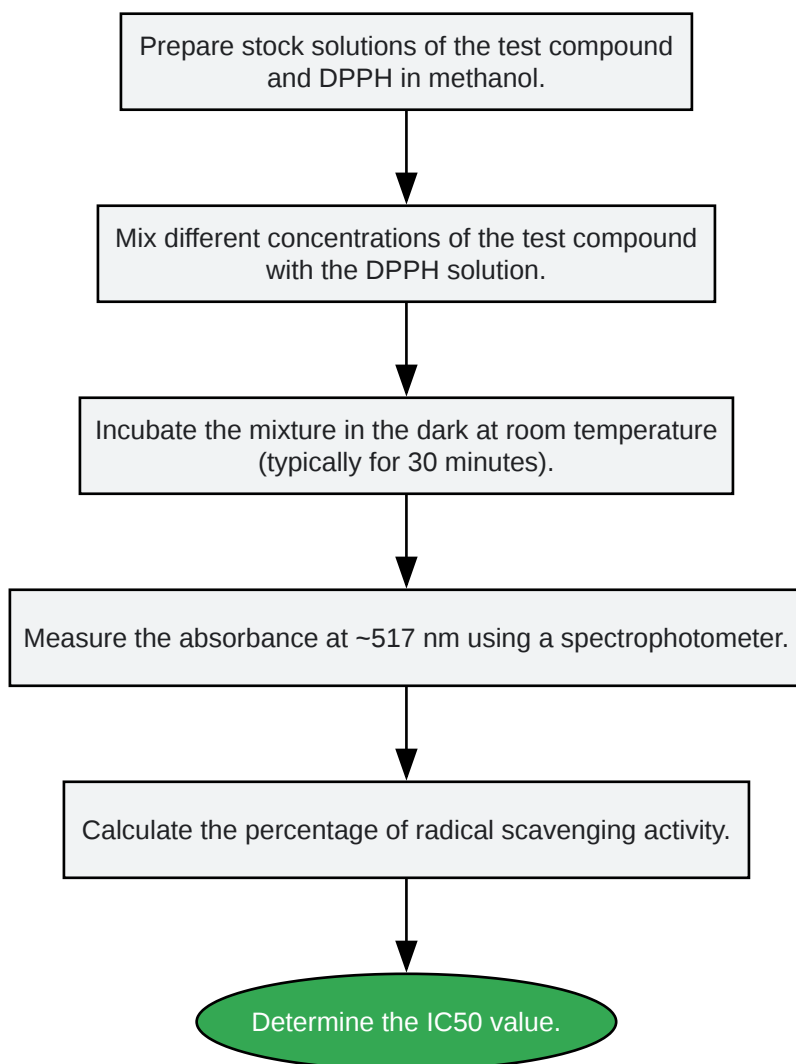
- Mass Spectrometry (MS): To determine the molecular weight and elemental composition.
- Nuclear Magnetic Resonance (NMR) Spectroscopy: 1D ( $^1\text{H}$  and  $^{13}\text{C}$ ) and 2D (COSY, HSQC, HMBC) NMR experiments are used to elucidate the detailed chemical structure and stereochemistry.

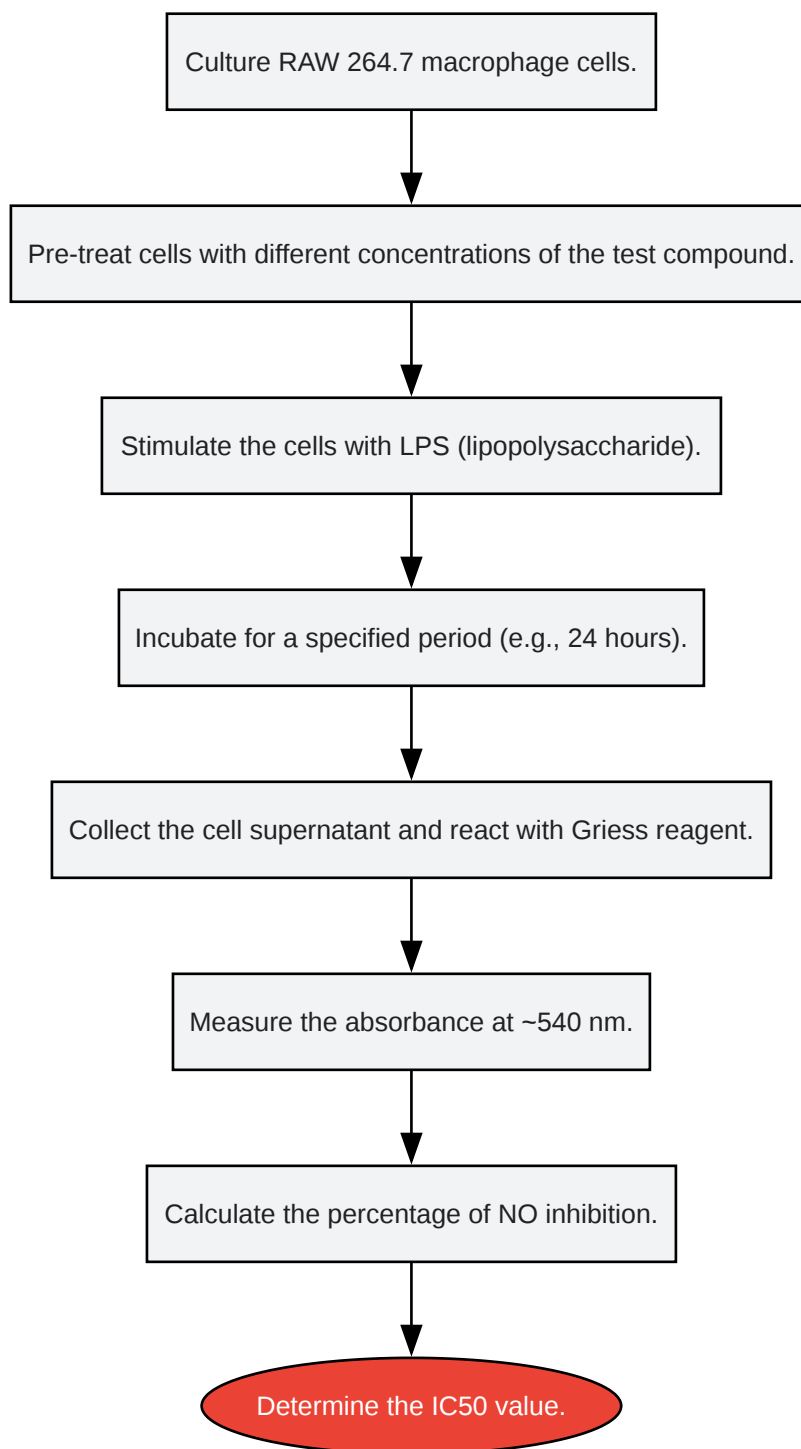
While the specific  $^1\text{H}$  and  $^{13}\text{C}$  NMR data for **5,5'-Dimethoxylariciresinol 4-O-glucoside** are not fully detailed in the readily available search results, a  $^{13}\text{C}$  NMR spectrum for the closely related compound SALVADORASIDE;5,5'-DIMETHOXYLARICIRESINOL-4,4'-BIS-O-BETA-D-GLUCOPYRANOSIDE is available and can serve as a reference[12].

## In Vitro Antioxidant Activity Assay (DPPH Method)

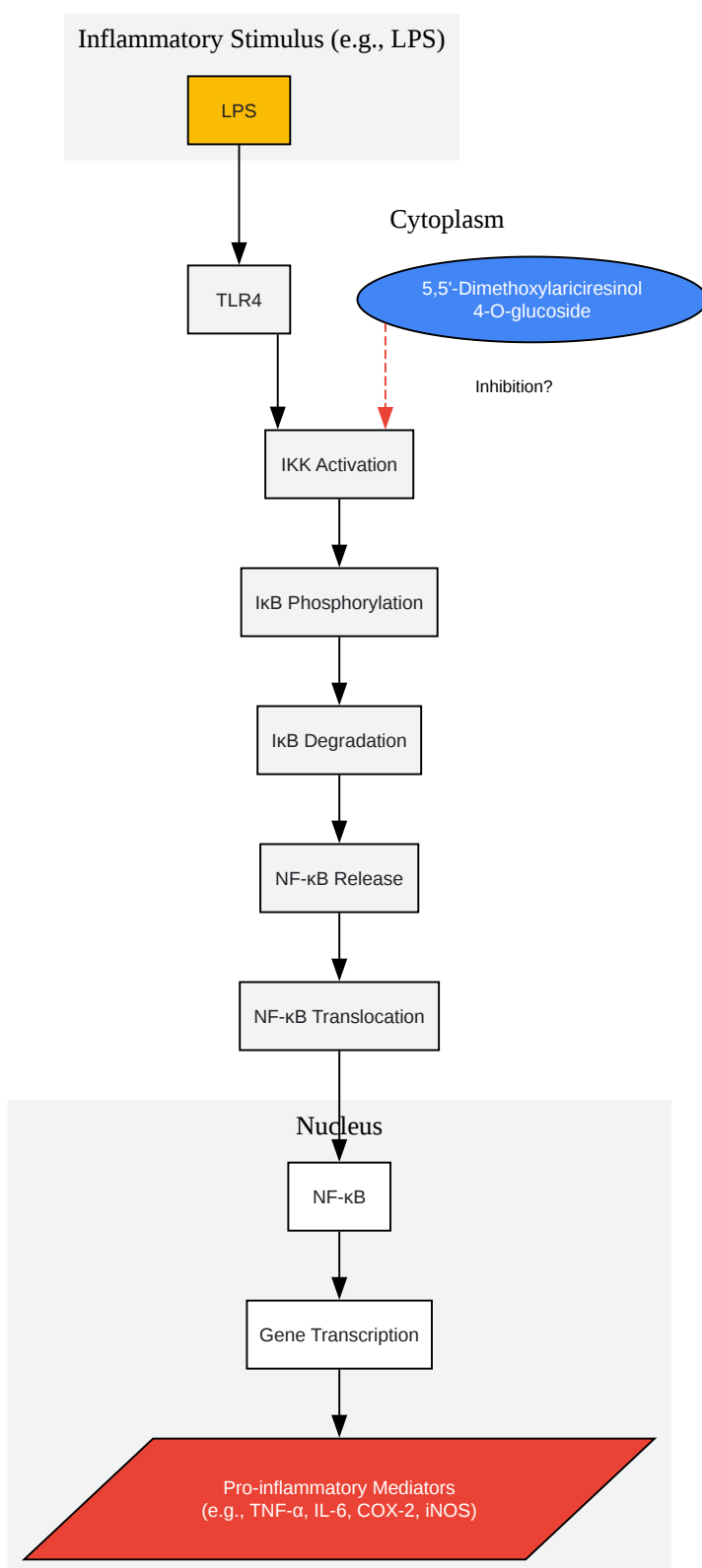
The DPPH (2,2-diphenyl-1-picrylhydrazyl) assay is a common method to evaluate the free radical scavenging activity of a compound.

DPPH Assay Protocol









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